

Sodium Decyl Sulfate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sodium decyl sulfate

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For Researchers, Scientists, and Drug Development Professionals

Sodium decyl sulfate (SdS), an anionic surfactant with the chemical formula $C_{10}H_{21}NaO_4S$, plays a significant role in various scientific and industrial applications. This guide provides an in-depth overview of its properties, experimental protocols, and potential applications, with a focus on data relevant to research and development.

Core Properties of Sodium Decyl Sulfate

Sodium decyl sulfate consists of a 10-carbon alkyl chain (decyl group) attached to a sulfate head group, conferring upon it amphiphilic properties. This structure allows it to reduce surface tension and form micelles in aqueous solutions.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Sodium decyl sulfate** are summarized in the table below.

Property	Value	Reference
IUPAC Name	sodium decyl sulfate	[1]
Synonyms	Sulfuric acid, monodecyl ester, sodium salt; Sodium n-decyl sulfate	[2]
CAS Number	142-87-0	[2][3]
Molecular Formula	C ₁₀ H ₂₁ NaO ₄ S	[1][2]
Molecular Weight	260.33 g/mol	[1]
Appearance	White or off-white solid/powder	[2]
Solubility	Soluble in water	[2]
Melting Point	Approximately 180-185°C	[2]
Boiling Point	Around 300°C	[2]

Critical Micelle Concentration (CMC)

The critical micelle concentration (CMC) is a fundamental property of surfactants, representing the concentration at which micelle formation begins. The CMC of **sodium decyl sulfate** is influenced by factors such as temperature and the presence of electrolytes.

A study on the conductance of **sodium decyl sulfate** in aqueous and alkanol solutions has been conducted to determine its CMC and understand its colloidal behavior.[4]

Surface Tension

As a surfactant, **sodium decyl sulfate** effectively reduces the surface tension of water. This property is crucial for its function as a wetting agent, detergent, and emulsifier.[2]

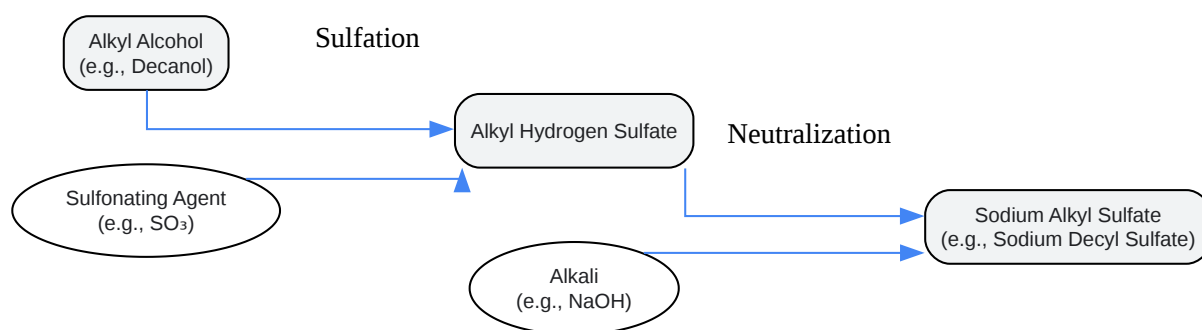
Synthesis and Manufacturing

The synthesis of **sodium decyl sulfate**, like other alkyl sulfates, generally involves a two-step process: sulfation of the corresponding alcohol followed by neutralization.

General Synthesis Protocol

- Sulfation: Decyl alcohol (decanol) is reacted with a sulfonating agent, such as sulfur trioxide or chlorosulfuric acid, to form decyl hydrogen sulfate.[5][6]
- Neutralization: The resulting decyl hydrogen sulfate is then neutralized with an alkali, typically sodium hydroxide or sodium carbonate, to produce **sodium decyl sulfate**. [5][6]

A high-purity product can be obtained through subsequent concentration, drying, and crushing of the resulting material.[7]



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General synthesis pathway for sodium alkyl sulfates.

Experimental Protocols

The characterization of **sodium decyl sulfate** involves various experimental techniques to determine its fundamental properties.

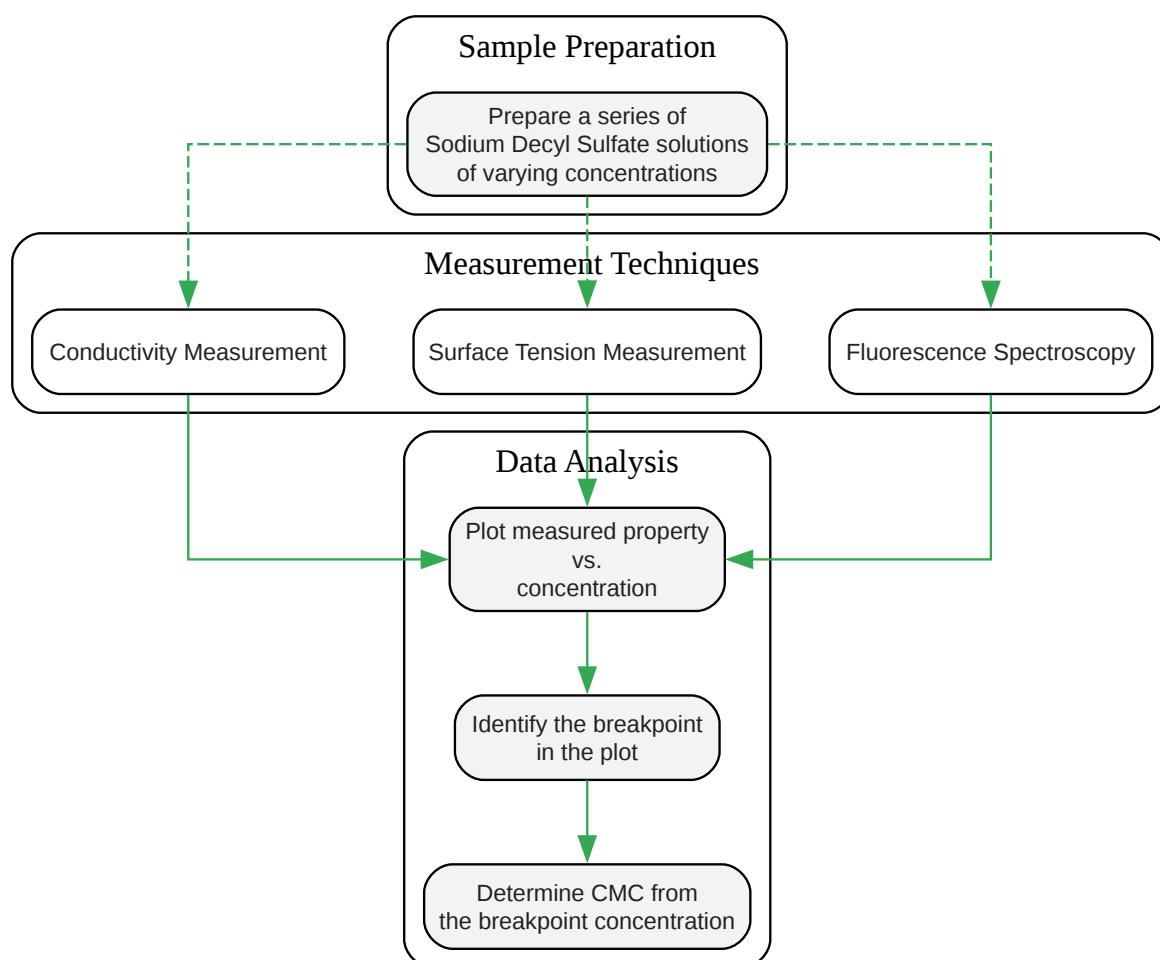
Determination of Critical Micelle Concentration (CMC)

Several methods can be employed to determine the CMC of a surfactant. The choice of method often depends on the nature of the surfactant and the desired precision.

- Conductivity Method: This technique is suitable for ionic surfactants like **sodium decyl sulfate**. The conductivity of the surfactant solution is measured as a function of its

concentration. A distinct change in the slope of the conductivity versus concentration plot indicates the CMC.[4]

- **Surface Tension Method:** The surface tension of the surfactant solution is measured at various concentrations. The concentration at which the surface tension plateaus corresponds to the CMC.[8]
- **Fluorescence Spectroscopy:** This method utilizes a fluorescent probe that partitions differently between the aqueous and micellar environments. A change in the fluorescence properties of the probe with increasing surfactant concentration is used to determine the CMC.



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General experimental workflow for CMC determination.

Applications in Research and Drug Development

While less common than its longer-chain homolog, sodium dodecyl sulfate (SDS), **sodium decyl sulfate** finds applications in areas where its specific properties are advantageous.

Role as a Surfactant

- **Personal Care Products:** It is utilized in products like shampoos, body washes, and toothpastes for its foaming and cleansing properties.[\[2\]](#)
- **Cleaning Products:** **Sodium decyl sulfate** is an effective detergent and cleaning agent for removing dirt, grease, and stains.[\[2\]](#)

Potential in Drug Formulation

Anionic surfactants are widely used in the pharmaceutical industry as excipients. They can function as:

- **Solubilizing Agents:** To enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).[\[9\]](#)
- **Emulsifiers:** To stabilize emulsions and microemulsions.[\[9\]](#)
- **Wetting Agents:** To improve the dissolution of solid dosage forms.[\[9\]](#)

Safety and Handling

A comprehensive understanding of the safety profile of **sodium decyl sulfate** is essential for its handling in a laboratory or industrial setting.

Hazard Identification

According to safety data sheets, **sodium decyl sulfate** is classified with the following hazards:

Hazard	Classification
Flammability	Flammable solid
Acute Toxicity	Harmful if swallowed or inhaled
Skin Corrosion/Irritation	Causes skin irritation
Eye Damage/Irritation	Causes serious eye damage
Specific Target Organ Toxicity	May cause respiratory irritation
Aquatic Hazard	Harmful to aquatic life with long-lasting effects

Source:[3]

Recommended Safety Precautions

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.[3]
- Handling: Keep away from heat, sparks, open flames, and other ignition sources. Use only in a well-ventilated area. Avoid breathing dust.[3]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes. If swallowed, call a poison center or doctor. If on skin, wash with plenty of water.[10]

Conclusion

Sodium decyl sulfate is an anionic surfactant with a range of properties that make it useful in various applications, from personal care products to potentially in pharmaceutical formulations. A thorough understanding of its physicochemical properties, particularly its CMC and surface tension behavior, is crucial for its effective application. Adherence to appropriate safety protocols is mandatory when handling this chemical. Further research into its specific interactions within complex biological and chemical systems will continue to expand its utility in scientific and industrial fields.

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References

- 1. Sodium Decyl Sulfate | C₁₀H₂₁NaO₄S | CID 23665771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. chemos.de [chemos.de]
- 4. Study of conductivity and CMC of sodium decyl sulfate in (alkanol, aqueous) [ijaresm.com]
- 5. Sodium dodecyl sulfate - Wikipedia [en.wikipedia.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 8. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 9. nbinno.com [nbinno.com]
- 10. carlroth.com [carlroth.com]
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